8-Chloro-4-ethoxyquinoline CAS number and molecular structure

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Compound of Interest	
Compound Name:	*8-Chloro-4-ethoxyquinoline*
CAS No.:	*64965-29-3*
Cat. No.:	*B1423659*

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An In-depth Technical Guide to 8-Chloro-4-ethoxyquinoline

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **8-Chloro-4-ethoxyquinoline**, a substituted quinoline of interest in medicinal chemistry and materials science. We will delve into its fundamental properties, molecular structure, plausible synthetic routes, potential applications in drug discovery, and essential safety protocols. This document is intended to serve as a foundational resource for professionals engaged in chemical synthesis and pharmaceutical research.

Core Compound Identification and Properties

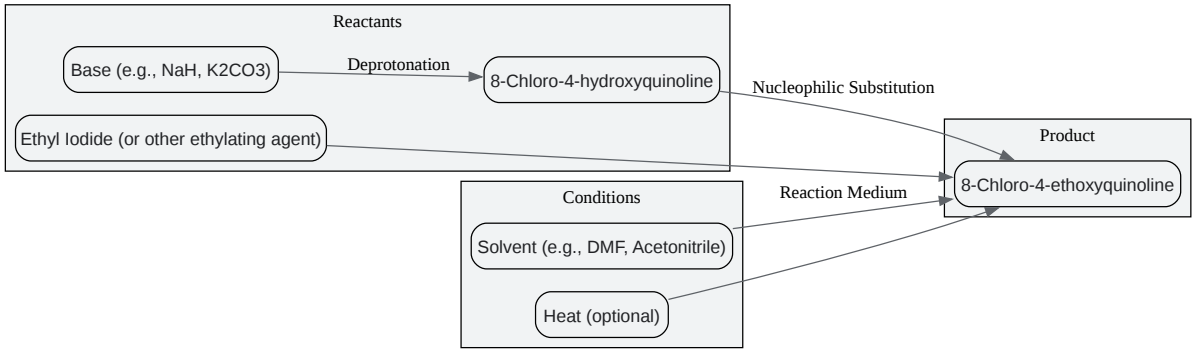
8-Chloro-4-ethoxyquinoline is a halogenated quinoline derivative. The presence of the chlorine atom at the 8-position and the ethoxy group at the 4-position of the quinoline ring system imparts specific physicochemical properties that make it a valuable intermediate in organic synthesis.

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Property	Value	Source
CAS Number	64965-29-3	[1]
Molecular Formula	$C_{11}H_{10}ClNO$	[1]
Molecular Weight	207.66 g/mol	[1]
Canonical SMILES	CCOC1=CC=NC2=C1C=CC=C2Cl	(Inferred)
InChI Key	(Not available in search results)	

Molecular Structure

The structure consists of a bicyclic quinoline core. An ethoxy group (-OCH_2CH_3) is attached to the C4 position, and a chlorine atom (-Cl) is attached to the C8 position.



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Caption: Proposed synthesis workflow for **8-Chloro-4-ethoxyquinoline**.

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Step-by-Step Experimental Protocol (Proposed)

This protocol is based on general procedures for similar chemical transformations and should be optimized for safety and yield.

- Preparation: To a solution of 8-chloro-4-hydroxyquinoline (1.0 eq) in a suitable polar aprotic solvent (e.g., DMF or acetonitrile), add a base such as potassium carbonate (K_2CO_3, 1.5-2.0 eq) or sodium hydride (NaH, 1.1 eq) under an inert atmosphere (e.g., nitrogen or argon).
- Activation: Stir the mixture at room temperature for 30-60 minutes to allow for the complete deprotonation of the hydroxyl group, forming the corresponding quinolinate salt.
- Alkylation: Add an ethylating agent, such as ethyl iodide (EtI) or diethyl sulfate ($(Et)_2SO_4$), dropwise to the reaction mixture.
- Reaction: The reaction mixture may be stirred at room temperature or gently heated (e.g., to 50-70 °C) to drive the reaction to completion. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, cool the mixture to room temperature and quench by adding water.
- Extraction: Extract the aqueous mixture with an organic solvent such as ethyl acetate or dichloromethane.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield pure **8-Chloro-4-ethoxyquinoline**.

Causality: The choice of a polar aprotic solvent like DMF facilitates the S_n2 reaction by solvating the cation of the base without hydrogen-bonding to the nucleophilic oxygen, thus enhancing its reactivity. The use of an excess of the base ensures complete deprotonation of the starting material.

Applications in Research and Drug Development

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The quinoline scaffold is a "privileged structure" in medicinal chemistry, appearing in a wide range of biologically active compounds. The specific substitution pattern of **8-Chloro-4-ethoxyquinoline** suggests its utility as a key intermediate for creating more complex molecules.

- Antimalarial Drug Analogues: The 4-aminoquinoline core is famous for its presence in antimalarial drugs like chloroquine. The 4-ethoxy group can be a precursor or a stable modification in the synthesis of new analogues. [2]* Kinase Inhibitors: Many kinase inhibitors developed for oncology feature a quinoline core. The substituents at the 4 and 8 positions can be modified to tune the molecule's binding affinity and selectivity for specific enzyme targets.

- Chemical Probes: Substituted quinolines are used to develop probes for studying biological systems. For instance, a molecule containing a 5-ethoxyquinoline-8-sulfonamido moiety was developed as a highly selective inhibitor to investigate the biology of the monocarboxylate transporter 4 (MCT4), which is implicated in tumor metabolism. [3][4]This highlights the potential of ethoxyquinoline derivatives in creating tools for chemical biology.

- Antibacterial Agents: The quinoline ring is a core component of quinolone and fluoroquinolone antibiotics. Novel derivatives are continuously being explored to combat antibiotic resistance. [5]

Safety and Handling

Based on the Safety Data Sheet (SDS), the following precautions should be observed when handling **8-Chloro-4-ethoxyquinoline**. [1]

- General Handling: Use only for research and development purposes. Do not use for medicinal, household, or other purposes. [1]* Personal Protective Equipment (PPE):
    - Eye/Face Protection: Wear safety glasses with side-shields or goggles.
    - Skin Protection: Wear impervious gloves and protective clothing to prevent skin contact.
    - Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If inhalation risk is high, use a NIOSH-approved respirator.

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- First Aid Measures:
  - Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. [1] * Skin Contact: Immediately wash off with soap and plenty of water. [1] * Eye Contact: Rinse with pure water for at least 15 minutes and consult a physician. [1] * Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention. [1]* Fire-Fighting Measures: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish fires. [1]* Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

Note: The available SDS indicates "no data available" for specific GHS hazard classifications. [1]Therefore, this compound should be handled with the care accorded to a substance of unknown toxicity.

Spectroscopic Characterization (Predicted)

While experimental spectra for **8-Chloro-4-ethoxyquinoline** were not found in the initial search, its expected spectroscopic features can be predicted based on its structure and data from similar compounds. [6][7][8][9]

- ^{1}H NMR:
  - Ethoxy Group: A triplet around 1.4-1.6 ppm (3H, -CH_3) and a quartet around 4.1-4.3 ppm (2H, -OCH_2-).
  - Aromatic Region: A series of doublets, triplets, and doublets of doublets between 7.0 and 8.8 ppm, corresponding to the five protons on the quinoline ring system. The specific chemical shifts and coupling constants would be influenced by the electron-donating ethoxy group and the electron-withdrawing chlorine atom.
- ^{13}C NMR:
  - Ethoxy Group: Two signals in the aliphatic region, one around 15 ppm (-CH_3) and another around 65 ppm (-OCH_2-).
  - Aromatic Region: Nine distinct signals for the quinoline carbons, with chemical shifts ranging from approximately 100 to 160 ppm. The carbon attached to the ethoxy group

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(C4) would be shifted downfield, while the carbon attached to the chlorine (C8) would also show a characteristic shift.

- IR Spectroscopy:
  - C-O-C Stretch: Strong bands in the 1250-1000 cm^{-1} region.
  - C-Cl Stretch: A band in the 800-600 cm^{-1} region.
  - Aromatic C=C and C=N Stretching: Multiple bands in the 1620-1450 cm^{-1} region.
  - Aromatic C-H Bending: Bands in the 900-675 cm^{-1} region, indicative of the substitution pattern.

References

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Sources

- 1. 8-Chloro-4-ethoxyquinoline - Safety Data Sheet [chemicalbook.com]
- 2. utoronto.scholaris.ca [utoronto.scholaris.ca]
- 3. pubs.acs.org [pubs.acs.org]
- 4. researchgate.net [researchgate.net]
- 5. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 6. 8-Ethoxyquinoline | C11H11NO | CID 73781 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 8-Chloroquinoline | C9H6ClN | CID 69139 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. mdpi.com [mdpi.com]
- 10. mmbio.byu.edu [mmbio.byu.edu]
- 11. tcichemicals.com [tcichemicals.com]
- 12. file.medchemexpress.com [file.medchemexpress.com]
- 13. 8-CHLORO-4-HYDROXY-QUINOLINE-3-CARBOXYLIC ACID ETHYL ESTER synthesis - chemicalbook [chemicalbook.com]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. labsolu.ca [labsolu.ca]
- 17. Compound ethyl 7-chloro-4-(2-ethoxyanilino)-8-methylquinoline-3-carboxylate -... [chemdiv.com]
- 18. scispace.com [scispace.com]

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